

Spectroscopic Data of Methyl 3-Oxocyclopentanecarboxylate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

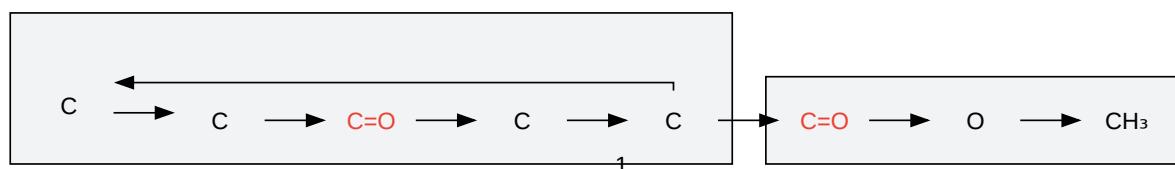
Compound Name:	Methyl 3-oxocyclopentanecarboxylate
Cat. No.:	B1267588

[Get Quote](#)

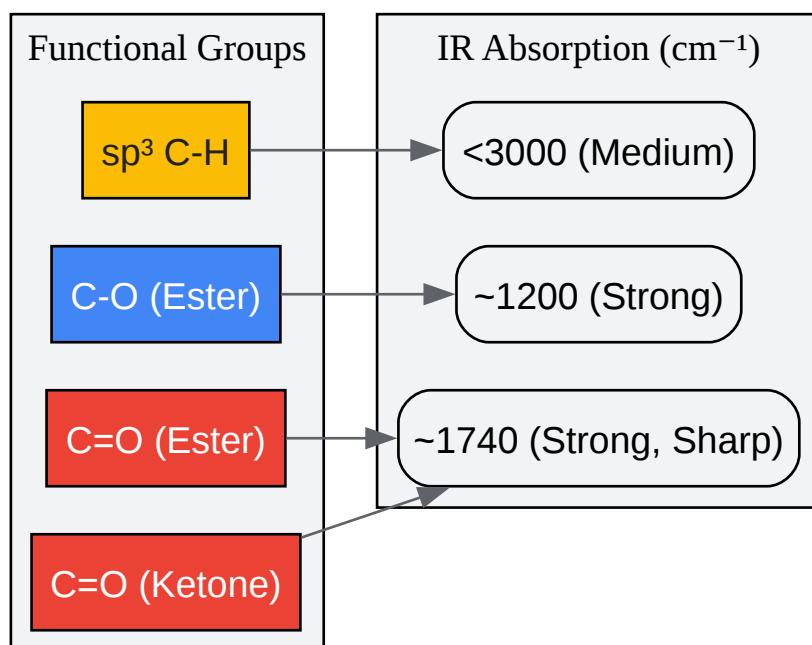
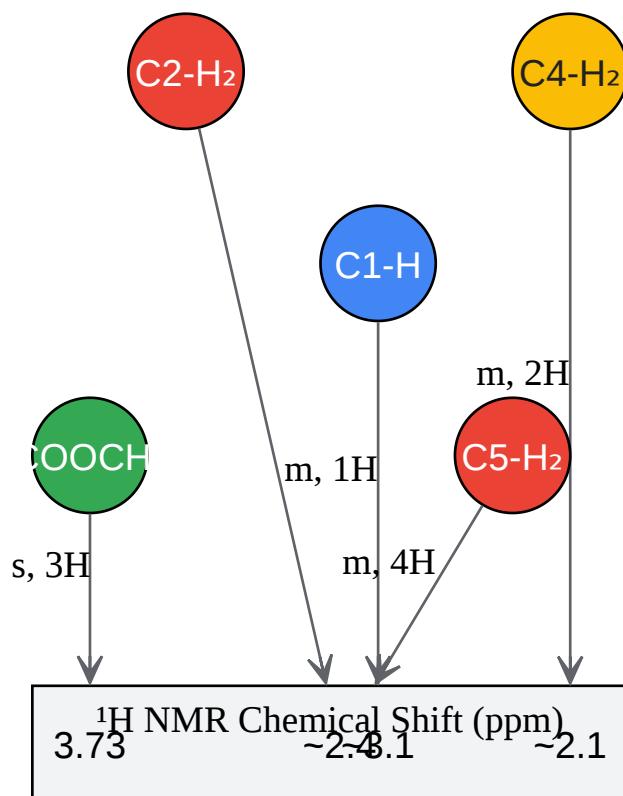
Introduction: The Versatile Core of Synthesis

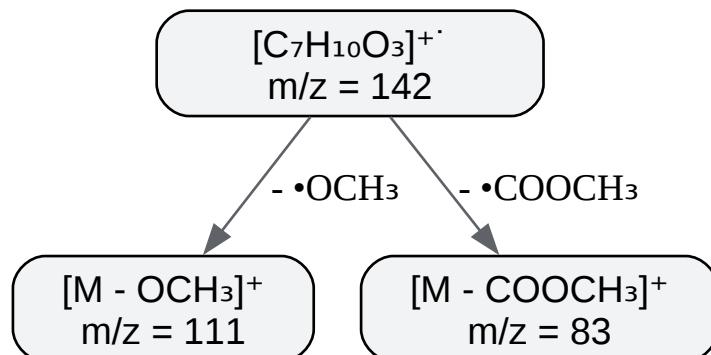
Methyl 3-oxocyclopentanecarboxylate (CAS No. 32811-75-9) is a bifunctional organic molecule that serves as a pivotal intermediate in the synthesis of a wide array of complex chemical entities.^[1] Its structure, a five-membered ring featuring both a ketone and a methyl ester, offers two distinct points of reactivity, making it a valuable building block for researchers, particularly in the fields of medicinal chemistry and drug development. This compound is a key precursor for synthesizing derivatives like 3-hydroxycyclopentanecarboxylates and various heterocyclic compounds, some of which have shown potential as glutaminase inhibitors.^[1]

This guide provides an in-depth analysis of the core spectroscopic data—¹H NMR, ¹³C NMR, IR, and Mass Spectrometry—used to characterize and confirm the identity and purity of **methyl 3-oxocyclopentanecarboxylate**. The causality behind spectral features is explained to provide field-proven insights for professionals in drug development and chemical research.

H_3 H_2 H_2 H_2 H_2 H 

C=O





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl 3-oxocyclopentane-1-carboxylate | 32811-75-9 [chemicalbook.com]
- To cite this document: BenchChem. [Spectroscopic Data of Methyl 3-Oxocyclopentanecarboxylate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267588#spectroscopic-data-of-methyl-3-oxocyclopentanecarboxylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com